

Preparation of dibutyltin maleate from dibutyltin oxide and maleic anhydride

Author: BenchChem Technical Support Team. Date: December 2025



Application Notes and Protocols: Preparation of Dibutyltin Maleate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed protocols for the synthesis of **dibutyltin** maleate, an organotin compound with applications as a PVC stabilizer and a condensation catalyst.[1][2][3] The preparation involves the reaction of **dibutyltin** oxide with maleic anhydride. Two primary methodologies are presented: a solvent-free approach and a solvent-based synthesis using an inert hydrocarbon solvent. These protocols are designed to be reproducible and scalable for laboratory and research applications.

Introduction

Dibutyltin maleate (C₁₂H₂₀O₄Sn) is a white powdered solid with a melting point ranging from 108-113°C.[2] It is characterized by its insolubility in water and slight solubility in aromatic solvents like benzene and toluene.[2] Its primary commercial applications are as a heat stabilizer for polyvinyl chloride (PVC) resins and as a catalyst in condensation reactions.[1][2] [3] The synthesis route described herein is a straightforward reaction between **dibutyltin** oxide and maleic anhydride.



Chemical Reaction Experimental Protocols

Two effective methods for the preparation of **dibutyltin** maleate are detailed below.

Protocol 1: Solvent-Free Synthesis

This method involves the direct reaction of the solid reactants with heating.

Materials:

- **Dibutyltin** oxide (finely divided)
- Maleic anhydride
- Tumbling type mixing apparatus (e.g., Twin-Shell Dry Blender)

Procedure:

- In a tumbling type mixing apparatus, combine finely divided dibutyltin oxide and maleic anhydride in a 2:1 molar ratio.[4]
- Blend the mixture at ambient temperature for one hour.
- After one hour of mixing, begin heating the walls of the mixing chamber.
- Continue heating until the temperature of the material reaches approximately 54°C. At this point, a differential thermal analysis should indicate that the reaction to form non-stoichiometric **dibutyltin** maleate is substantially complete.[4]
- Further heating for several hours does not typically result in a significant change in the product analysis.[4]

Protocol 2: Solvent-Based Synthesis

This protocol utilizes an inert cycloaliphatic hydrocarbon solvent to facilitate the reaction and subsequent purification by crystallization.[5]



Materials:

- Dibutyltin oxide
- Maleic anhydride
- Inert cycloaliphatic hydrocarbon solvent with a boiling point of at least 75°C (e.g., cyclohexane, methyl cyclohexane).[5]
- Reaction vessel equipped with a stirrer and heating mantle.

Procedure:

- To a reaction vessel, add the inert cycloaliphatic hydrocarbon solvent and maleic anhydride. The recommended weight ratio of solvent to maleic anhydride is between 1.5:1 and 12:1, with a preferred ratio of 2.5:1.[5]
- Heat the mixture to 55-70°C (preferably 60°C) with stirring, until the maleic anhydride is molten.[5]
- Once the maleic anhydride is substantially melted, begin the addition of **dibutyltin** oxide in approximately stoichiometric amounts to the maleic anhydride.[5] The **dibutyltin** oxide can be added in aliquots (e.g., 5-15% of the total amount) over a period of 25-40 minutes.[5]
- During the addition of dibutyltin oxide, maintain the reaction temperature at 70-80°C (preferably 75°C).[5]
- After the addition is complete, continue to heat the reaction mixture, maintaining the temperature below 130°C, for a sufficient time to ensure the reaction is complete.[5]
- Cool the reaction mixture to approximately 15°C to induce crystallization of the dibutyltin maleate product.[5]
- Filter the crystallized product from the solvent.
- The final product is anhydrous dibutyltin maleate.



Data Presentation

The following tables summarize the quantitative data from representative syntheses described in the literature.

Table 1: Reactant and Product Quantities for Solvent-Free Synthesis

Reactant	Molar Ratio	Molecular Weight (g/mol)	Mass (g)	Moles
Dibutyltin oxide	2	248.95	747	3
Maleic anhydride	1	98.06	147.5	1.5
Product				
Dibutyltin maleate	-	346.99	-	-

Data sourced from PrepChem.com[4]

Table 2: Reactant, Solvent, and Product Data for a Solvent-Based Synthesis Example

Component	Role	Moles	Mass (parts by weight)
Dibutyltin oxide	Reactant	0.75	186.6
Maleic anhydride	Reactant	~0.75	-
Cyclohexane	Solvent	-	-
Product			
Dibutyltin maleate	Product	-	122.8
Yield	88.47%		

Data is illustrative and based on examples provided in US Patent 3,522,282A.[5] The patent provides various examples with slightly different quantities.

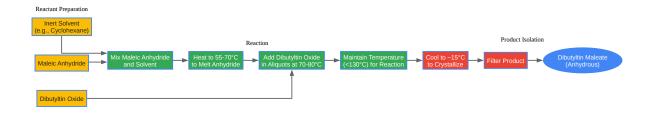


Table 3: Physical and Chemical Properties of **Dibutyltin** Maleate

Property	Value	
Molecular Formula	C12H20O4Sn	
Molecular Weight	346.99 g/mol [3]	
Appearance	White powder[2]	
Melting Point	108-113 °C[2]	
Solubility	Insoluble in water, slightly soluble in benzene and toluene[2]	
Theoretical Tin Content	34.2%[5]	
Theoretical Saponification Number	323[5]	

Visualizations

Diagram 1: Experimental Workflow for Solvent-Based Synthesis of Dibutyltin Maleate



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Caption: Workflow for the synthesis of **dibutyltin** maleate using a solvent-based method.

Safety Precautions

Organotin compounds, including **dibutyltin** maleate, are considered hazardous substances.[6] It is imperative to handle these chemicals with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. All procedures should be conducted in a well-ventilated fume hood. Avoid inhalation of dust and direct contact with skin and eyes.[6] Accidental ingestion can be seriously harmful.[6] Refer to the material safety data sheet (MSDS) for complete safety and handling information.

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